

Application Note: Structural Analysis of Roridin H using NMR Spectroscopy

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Compound of Interest

Compound Name: *Roridin H*

Cat. No.: *B1236644*

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Introduction

Roridin H belongs to the trichothecene class of mycotoxins, which are sesquiterpenoid secondary metabolites produced by various fungi.^[1] These compounds exhibit a wide range of biological activities, including potent cytotoxicity, making them of interest in drug development, particularly in oncology. The complex macrocyclic structure of roridins necessitates powerful analytical techniques for accurate structural elucidation and characterization. Nuclear Magnetic Resonance (NMR) spectroscopy is the principal and most powerful technique for determining the intricate three-dimensional structure and stereochemistry of trichothecenes like **Roridin H**.^[1] This application note provides a detailed overview and experimental protocols for the structural analysis of **Roridin H** using a suite of one-dimensional (1D) and two-dimensional (2D) NMR experiments.

The structural backbone of **Roridin H**, a macrocyclic trichothecene, presents a unique set of challenges and opportunities for NMR analysis. Key structural features that can be identified using NMR include the characteristic 12,13-epoxide ring, a common feature in all trichothecenes, and the complex macrocyclic ester bridge. The analysis of scalar couplings (J-

couplings) in ^1H NMR spectra provides critical information about the dihedral angles between adjacent protons, helping to define the relative stereochemistry of the molecule. Furthermore, through-space correlations observed in Nuclear Overhauser Effect (NOE) experiments are instrumental in confirming the spatial proximity of protons, which is crucial for defining the overall conformation of the macrocyclic ring.

Data Presentation: NMR Chemical Shift Assignments for Roridin H

The following tables summarize the ^1H and ^{13}C NMR chemical shift assignments for a representative **Roridin H** analog, 8 α -hydroxy**roridin H**, typically recorded in deuterated chloroform (CDCl_3). Chemical shifts (δ) are reported in parts per million (ppm) relative to a tetramethylsilane (TMS) internal standard.

Table 1: ^1H NMR Data for a **Roridin H** Analog (8 α -hydroxy**roridin H**) in CDCl_3

Position	Chemical Shift (δ ppm)	Multiplicity	J-coupling (Hz)
2	5.78	d	5.5
3	4.15	d	5.5
4	3.85	br d	4.0
7	4.20	m	
8	4.50	d	3.5
10	6.00	dd	8.5, 5.0
11	3.90	d	5.0
13	3.05	d	4.0
13'	2.80	d	4.0
14	0.85	s	
15	3.75	d	12.0
15'	3.50	d	12.0
16	1.80	s	
2'	5.90	d	16.0
3'	7.20	m	
4'	6.15	m	
5'	6.10	m	
6'	4.80	m	
7'	2.50	m	
7'	2.30	m	
13'	1.10	d	6.5

Data is representative and compiled from literature on closely related roridin analogs.

Table 2: ^{13}C NMR Data for a **Roridin H** Analog (8 α -hydroxy**roridin H**) in CDCl_3

Position	Chemical Shift (δ ppm)
2	78.5
3	70.1
4	74.5
5	48.2
6	43.0
7	68.0
8	75.0
9	140.1
10	118.2
11	66.5
12	65.0
13	47.5
14	7.0
15	62.5
16	23.0
1'	166.0
2'	121.0
3'	145.0
4'	128.0
5'	135.0
6'	70.5
7'	35.0
1'	165.5

13'

21.0

Data is representative and compiled from literature on closely related roridin analogs.

Experimental Protocols

Detailed methodologies for the key NMR experiments required for the structural elucidation of **Roridin H** are provided below.

Sample Preparation

- **Sample Purity:** Ensure the **Roridin H** sample is of high purity (>95%), as impurities can complicate spectral analysis. Purification can be achieved using techniques such as high-performance liquid chromatography (HPLC).
- **Solvent Selection:** Dissolve 5-10 mg of purified **Roridin H** in approximately 0.6 mL of deuterated chloroform (CDCl_3). CDCl_3 is a common choice for trichothecenes as it is a good solvent for this class of compounds and its residual solvent peak does not typically overlap with key resonances. Other deuterated solvents such as methanol- d_4 or acetone- d_6 may be used if solubility is an issue.
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal standard for referencing the chemical shifts ($\delta = 0.00$ ppm for both ^1H and ^{13}C).
- **NMR Tube:** Transfer the solution to a 5 mm high-resolution NMR tube.

NMR Data Acquisition

All NMR spectra should be acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a cryoprobe for enhanced sensitivity.

- **Pulse Sequence:** Standard single-pulse sequence.
- **Spectral Width:** 12-16 ppm.
- **Acquisition Time:** 2-3 seconds.

- Relaxation Delay: 1-2 seconds.
- Number of Scans: 16-64, depending on the sample concentration.
- Temperature: 298 K.
- Pulse Sequence: Proton-decoupled single-pulse sequence (e.g., zgpg30).
- Spectral Width: 200-240 ppm.
- Acquisition Time: 1-2 seconds.
- Relaxation Delay: 2-5 seconds.
- Number of Scans: 1024-4096, due to the low natural abundance of ^{13}C .

The COSY experiment is crucial for identifying proton-proton spin systems through scalar couplings, typically over two to three bonds.

- Pulse Sequence: Gradient-selected COSY (e.g., cosygpqf).
- Spectral Width: 12-16 ppm in both dimensions.
- Number of Increments: 256-512 in the indirect dimension (t_1).
- Number of Scans per Increment: 2-8.
- Relaxation Delay: 1.5-2.0 seconds.

The HSQC experiment correlates protons directly to their attached carbons (one-bond ^1H - ^{13}C correlation).

- Pulse Sequence: Gradient-selected, sensitivity-enhanced HSQC (e.g., hsqcedetgpsisp2.3).
- ^1H Spectral Width: 12-16 ppm.
- ^{13}C Spectral Width: 180-200 ppm.
- Number of Increments: 128-256 in the indirect dimension (t_1).

- Number of Scans per Increment: 4-16.
- Relaxation Delay: 1.5-2.0 seconds.

The HMBC experiment reveals correlations between protons and carbons over longer ranges (typically 2-4 bonds), which is essential for connecting different spin systems and identifying quaternary carbons.

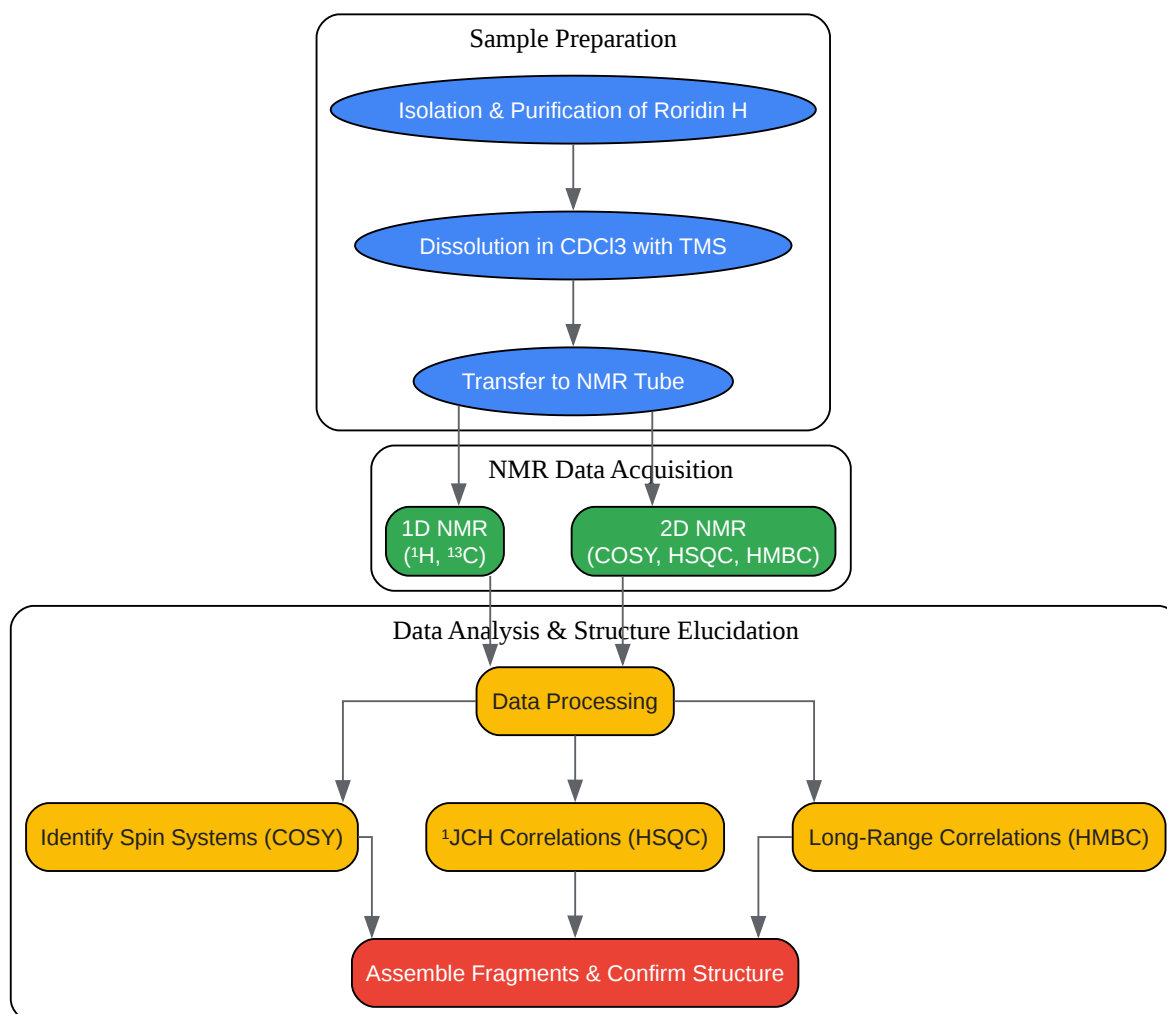
- Pulse Sequence: Gradient-selected HMBC (e.g., hmbcgp1pndqf).
- ^1H Spectral Width: 12-16 ppm.
- ^{13}C Spectral Width: 200-220 ppm.
- Number of Increments: 256-512 in the indirect dimension (t_1).
- Number of Scans per Increment: 8-32.
- Relaxation Delay: 1.5-2.0 seconds.
- Long-Range Coupling Delay: Optimized for a J-coupling of 8-10 Hz.

Data Processing and Analysis

- Fourier Transformation: Apply Fourier transformation to the acquired free induction decays (FIDs) to obtain the NMR spectra. For 2D data, this is performed in both dimensions.
- Phasing and Baseline Correction: Carefully phase the spectra and apply baseline correction to ensure accurate integration and peak picking.
- Referencing: Reference the spectra to the TMS internal standard (0.00 ppm).
- Peak Picking and Integration: Identify and integrate all peaks in the 1D spectra.
- Correlation Analysis: Analyze the cross-peaks in the 2D spectra to establish connectivities.

Visualizations

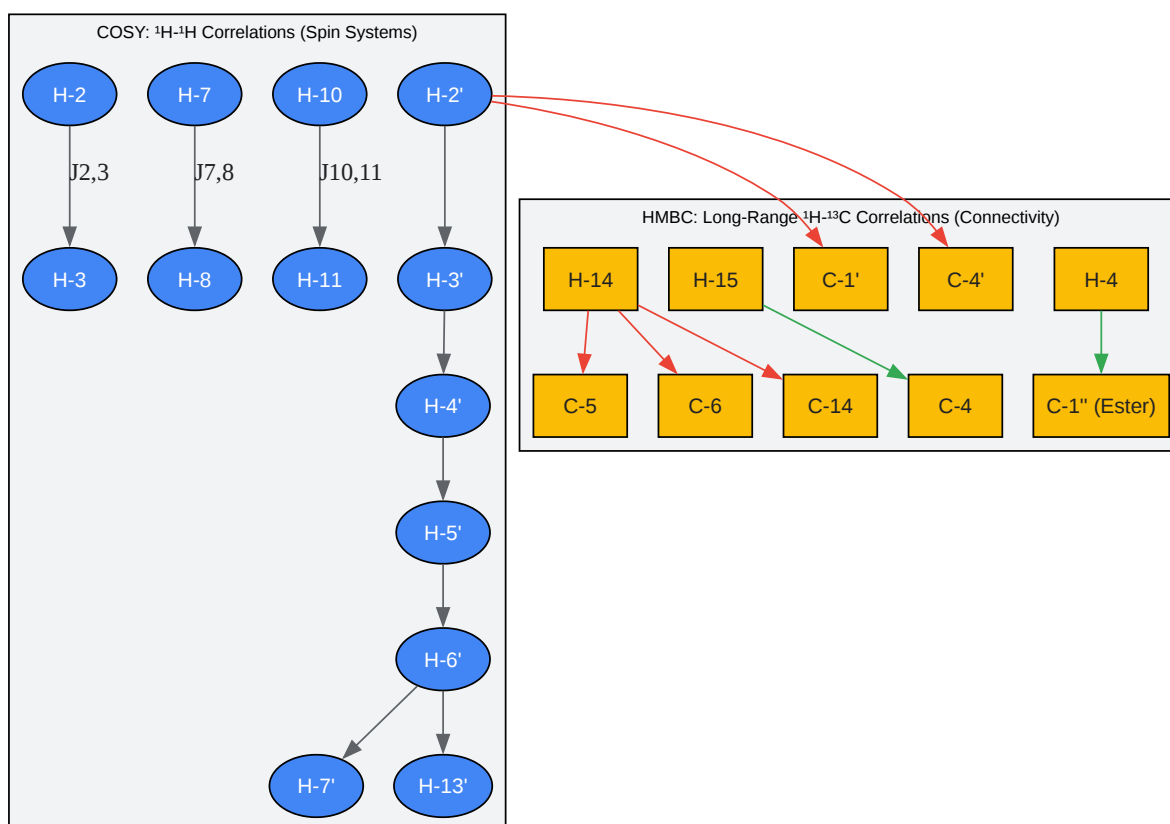
Experimental Workflow for Roridin H Structural Elucidation



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Caption: Workflow for the structural elucidation of **Roridin H** via NMR.

Key 2D NMR Correlations for Roridin H Structural Analysis



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References

- 1. Myrochromanol analogues and trichothecene derivatives from the shellfish-derived fungus *Albifimbriaverrucaria* - PubMed [pubmed.ncbi.nlm.nih.gov]
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